

Application Notes and Protocols: Preparation of CH5138303 Stock Solution in DMSO

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Compound of Interest

Compound Name: CH5138303

Cat. No.: B15585983

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CH5138303 is a potent and orally active inhibitor of Heat Shock Protein 90 (Hsp90).[1][2][3][4] It exhibits high binding affinity for the N-terminal ATP binding pocket of Hsp90 α , with a dissociation constant (Kd) reported to be between 0.48 nM and 0.52 nM.[1][2][4][5] The inhibition of Hsp90 leads to the destabilization and subsequent degradation of various client proteins that are crucial for tumor growth and survival, such as Raf1, AKT, EGFR, and HER2.[4] This document provides a detailed protocol for the preparation of a stock solution of **CH5138303** in Dimethyl Sulfoxide (DMSO), a common aprotic solvent used for dissolving nonpolar and polar compounds.[6]

Quantitative Data Summary

The following table summarizes the key quantitative information for **CH5138303**.

Property	Value	Citations
Molecular Weight	415.9 g/mol	[2] [4] [5] [7]
Solubility in DMSO	83 mg/mL (199.56 mM)	[2] [5] [7]
Appearance	Powder	[2] [5] [7]
Storage (Powder)	3 years at -20°C	[2] [5] [7]
Storage (Stock Solution)	1 year at -80°C; 1 month at -20°C (protect from light)	[1] [2] [5] [7]

Health and Safety Precautions

Before handling **CH5138303** or DMSO, it is crucial to review the Safety Data Sheet (SDS) for each compound.[\[8\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile gloves).
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the powder or solvent vapors.
- Handling: Avoid direct contact with the skin and eyes.[\[8\]](#) DMSO is an excellent solvent and can facilitate the absorption of other substances through the skin.[\[6\]](#) In case of contact, wash the affected area thoroughly with water.
- Disposal: Dispose of all chemical waste according to your institution's guidelines.

Experimental Protocol: Preparation of a 10 mM CH5138303 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CH5138303** in DMSO.

4.1. Materials and Equipment

- **CH5138303** powder

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

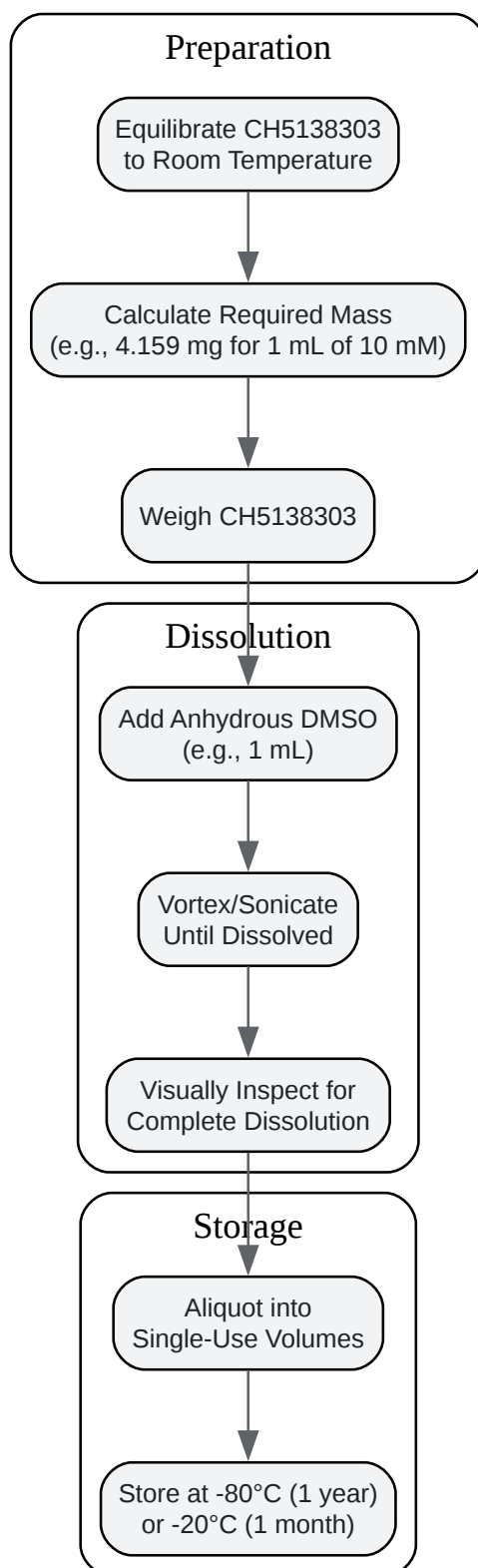
4.2. Step-by-Step Procedure

- Pre-weighing Preparations:
 - Allow the vial of **CH5138303** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Ensure all equipment is clean and dry.
- Calculating the Required Mass of **CH5138303**:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 415.9 \text{ g/mol} / 1000 = 4.159 \text{ mg}$
- Weighing **CH5138303**:
 - Carefully weigh out the calculated amount of **CH5138303** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Dissolving in DMSO:

- Add the desired volume of fresh, anhydrous DMSO to the tube containing the **CH5138303** powder. It is recommended to use fresh DMSO as it can absorb moisture, which may reduce the solubility of the compound.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)
- For the example above, add 1 mL of DMSO.
- Mixing:
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved.
 - If dissolution is slow, gentle warming or sonication can be used to aid the process.[\[1\]](#)
Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Store the aliquots at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)
Protect the solution from light.[\[1\]](#)

Visualizations

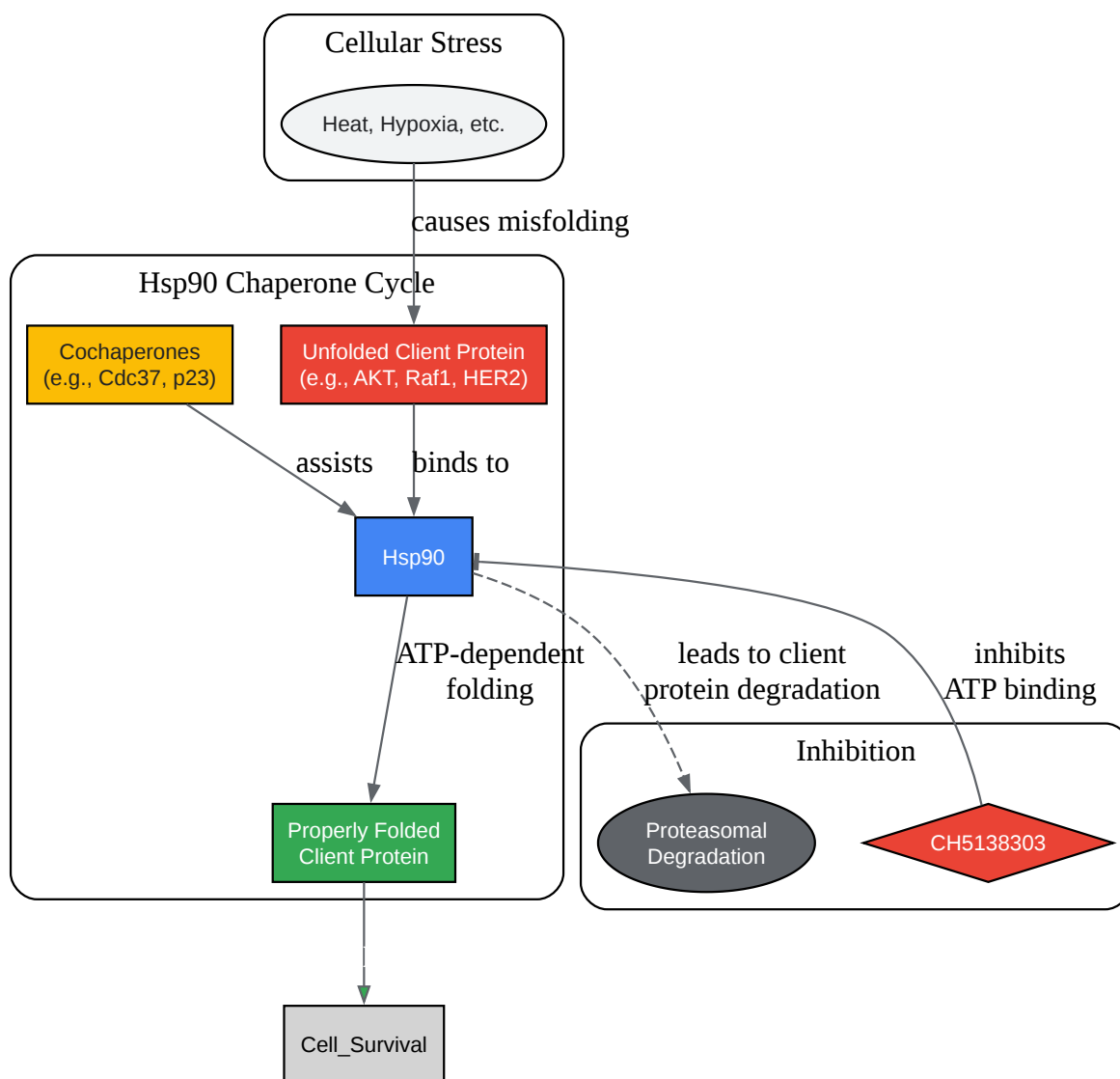
5.1. Experimental Workflow Diagram



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Caption: Workflow for preparing **CH5138303** stock solution in DMSO.

5.2. Hsp90 Signaling Pathway Diagram

[Click to download full resolution via product page](#)Caption: Simplified Hsp90 signaling pathway and the inhibitory action of **CH5138303**.

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